A Comparative Guide to the Structure-Activity Relationship of Indazole Derivatives

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Compound of Interest

Compound Name:	*5-bromo-3-(1H-pyrrol-2-yl)-1H-indazole*
CAS No.:	*911305-49-2*
Cat. No.:	*B1384266*

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Introduction: The Indazole Scaffold in Modern Medicinal Chemistry

In the landscape of drug discovery, certain molecular frameworks consistently emerge as foundations for successful therapeutic agents. The indazole ring system is a quintessential example of such a "privileged scaffold." This bicyclic heterocycle, composed of a benzene ring fused to a pyrazole ring, exists in two primary tautomeric forms: the more thermodynamically stable 1H-indazole and the 2H-indazole.[1][2] This simple yet versatile structure has proven to be a remarkably fruitful starting point for developing potent and selective modulators of a wide array of biological targets.

The significance of the indazole moiety is underscored by its presence in numerous FDA-approved drugs, including the kinase inhibitors Pazopanib and Axitinib, and the PARP inhibitor Niraparib.[1][3] These successes are not accidental; they are the result of meticulous structure-activity relationship (SAR) studies that systematically explore how chemical modifications to the indazole core influence biological activity. This guide provides a comparative analysis of the

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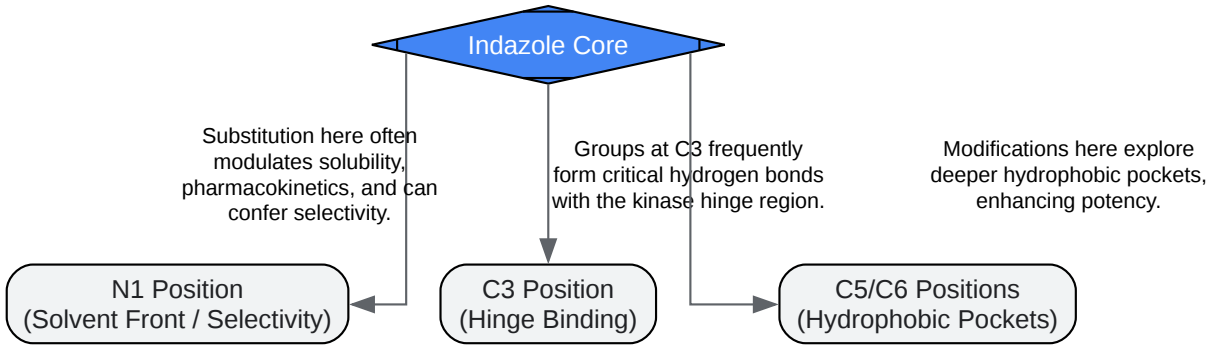
SAR of indazole derivatives across several key target classes, supported by experimental data and protocols, to aid researchers in the rational design of next-generation therapeutics.

I. Indazole Derivatives as Protein Kinase Inhibitors

Protein kinases are crucial regulators of cellular signaling, and their dysregulation is a hallmark of cancer and other diseases. The indazole scaffold has been extensively utilized to create potent kinase inhibitors that target the ATP-binding site.[3][4][5]

Core SAR Principles for Kinase Inhibition

The general SAR strategy for indazole-based kinase inhibitors involves decorating the core at specific positions to achieve desired interactions within the kinase ATP pocket.



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Caption: General SAR hotspots on the indazole scaffold for kinase inhibitor design.

Comparative Analysis: VEGFR/FGFR vs. EGFR Inhibition

Vascular Endothelial Growth Factor Receptor (VEGFR) and Fibroblast Growth Factor Receptor (FGFR) Inhibitors: Many indazole derivatives function as multi-kinase inhibitors targeting angiogenesis-related receptors like VEGFR and FGFR.[1][6] For instance, in a series of 1H-indazole derivatives, an N-ethylpiperazine group was found to be crucial for potent FGFR1 inhibitory activity.[6] The SAR studies revealed that substitution at the C3 position with an amine and at the C6 position with a substituted phenyl ring were key for high potency.[6]

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Epidermal Growth Factor Receptor (EGFR) Inhibitors: For EGFR inhibitors, particularly those targeting the T790M resistance mutation, the SAR is highly specific. Structure-guided design has led to 1H-indazole derivatives where specific substitutions are tailored to fit the mutated gatekeeper residue. One study showed that a particular derivative displayed potent activity against both EGFR T790M and wild-type EGFR with IC50 values of 5.3 nM and 8.3 nM, respectively.[1] This highlights the fine-tuning possible with the indazole scaffold to achieve desired selectivity profiles.

Compound Series	Target Kinase	Key Substitutions	Representative IC50 (nM)	Reference
1H-indazol-3-amine	FGFR1	C6-(3-methoxyphenyl), N-ethylpiperazine	2.9	[6]
1H-indazole	VEGFR-2	Varied C3 and N1 substitutions	2150 - 5730	[6]
1H-indazole	EGFR (T790M)	Structure-guided modifications	5.3	[1]
Indazole-Pyridine	Akt	Pyridine at C3	160 (Ki)	[4]

II. Indazole Derivatives as PARP Inhibitors

Poly(ADP-ribose) polymerase (PARP) is a critical enzyme in DNA repair. Inhibiting PARP has proven to be a powerful strategy for treating cancers with deficiencies in other repair pathways, such as those with BRCA1/2 mutations.[7][8]

SAR of 2-phenyl-2H-indazole-7-carboxamides

A highly successful scaffold for PARP inhibition is the 2-phenyl-2H-indazole-7-carboxamide.[9][10] The development of Niraparib (MK-4827) provides a masterclass in SAR-driven optimization.

- Indazole Core: The 2H-indazole isomer is crucial. The nitrogen at position 1 mimics the adenine of NAD+, while the phenyl group at position 2 occupies the nicotinamide-ribose

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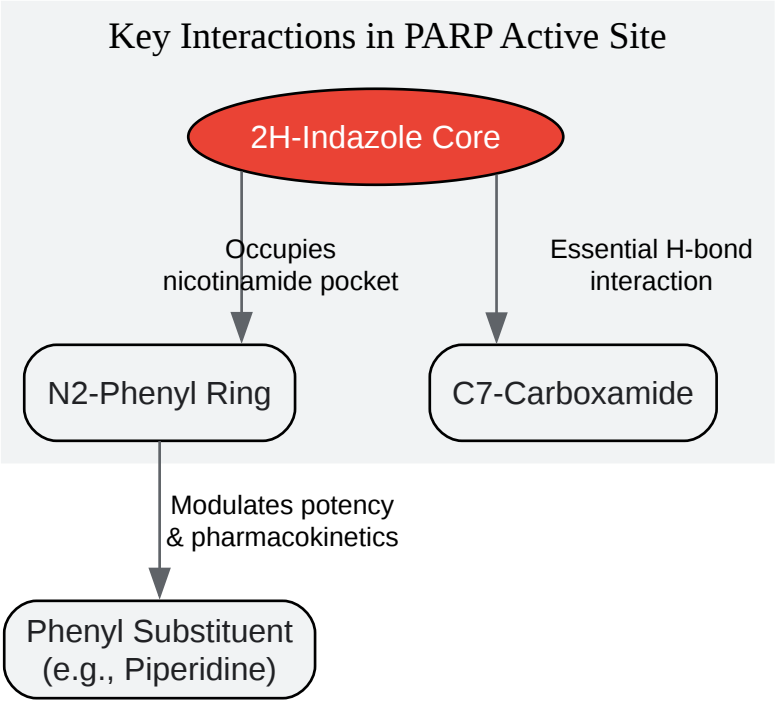
binding pocket.

- C7-Carboxamide: This group is essential, forming a key hydrogen bond interaction with the protein backbone.
- N2-Phenyl Group: Substitutions on this phenyl ring are critical for potency and pharmacokinetic properties. The optimization path led to a piperidin-3-yl substituent, which provided a superior balance of potency, selectivity, and oral bioavailability.[8]



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Caption: Key SAR elements for 2H-indazole-7-carboxamide PARP inhibitors.

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Compound	N2-Phenyl Substituent	PARP-1 IC50 (nM)	Cell Proliferation CC50 (nM, BRCA-1 deficient)	Reference
Lead Compound	Unsubstituted Phenyl	>1000	>10000	[9][10]
Analog 48	5-fluoro-phenyl	4	42	[9]
MK-4827 (Niraparib)	4-[(3S)-piperidin-3-yl]phenyl	3.8	~10-100	[8]

III. Indazole Derivatives as Cannabinoid Receptor Modulators

The cannabinoid receptors, CB1 and CB2, are G protein-coupled receptors involved in numerous physiological processes, making them attractive targets for treating pain, inflammation, and other disorders.[11][12] Indazole-3-carboxamides, in particular, have emerged as a prominent class of potent synthetic cannabinoid receptor agonists (SCRAs).[13]

Tuning Potency and Efficacy

The SAR for this class is highly sensitive to minor structural changes, which can dramatically alter potency and functional activity (i.e., full vs. partial agonism).

- Indazole Core vs. Indole: For SCRAs, replacing a traditional indole core with an indazole often leads to equal or greater potency.[13]
- N1 Substituent: The group attached to the N1 position of the indazole significantly impacts CB1/CB2 affinity.
- C3-Carboxamide Linker: This linker is a critical component. The nature of the amino acid derivative attached here is a primary determinant of agonist efficacy. For instance, L-tert-leucinamide derivatives often show greater in vitro potency at CB1 receptors than the corresponding L-valinamide analogues.[14]

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- Peripheral Restriction: The introduction of polar functionality can be used to limit brain penetration, creating peripherally restricted agonists that may offer therapeutic benefits without central psychoactive effects.[12][15]

Compound	Core	C3-Carboxamide Moiety	hCB1 EC50 (nM)	hCB1 Emax (%)	Reference
AB-FUBINACA	Indazole	L-valinamide	-	-	[14]
ADB-FUBINACA	Indazole	L-tert-leucinamide	-	-	[14]
Compound 45	Indazole	Modified amide	~150	~32	[12]

IV. Experimental Protocols

Trustworthy SAR studies are built on robust and reproducible experimental methods. Below are representative protocols for the synthesis and evaluation of indazole derivatives.

Protocol 1: General Synthesis of 2-Aryl-2H-Indazoles (Cadogan Reaction)

This protocol describes a common method for synthesizing the 2H-indazole core.[16]

Rationale: The Cadogan reaction is a reductive cyclization that provides a reliable route to 2-substituted indazoles from readily available Schiff bases, formed from 2-nitrobenzaldehydes and anilines.

Step-by-Step Methodology:

- Schiff Base Formation: To a solution of 2-nitrobenzaldehyde (1.0 eq) in ethanol, add the desired substituted aniline (1.1 eq). Heat the mixture to reflux for 2-4 hours. Monitor the reaction by TLC. Upon completion, cool the reaction to room temperature and collect the precipitated Schiff base by filtration.

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- Reductive Cyclization: Suspend the dried Schiff base (1.0 eq) in triethyl phosphite (5.0 eq). Heat the mixture to 150-160 °C for 6-12 hours under a nitrogen atmosphere. The triethyl phosphite acts as both the solvent and the reducing agent.
- Work-up and Purification: After cooling, pour the reaction mixture into water and extract with ethyl acetate (3x). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure 2-aryl-2H-indazole derivative.
- Characterization: Confirm the structure and purity of the final compound using ^{1}H NMR, ^{13}C NMR, and mass spectrometry.

Protocol 2: In Vitro Kinase Inhibition Assay (Luminescence-based)

Rationale: This assay quantifies the ability of a compound to inhibit a specific kinase by measuring the amount of ATP remaining in solution after the kinase reaction. Less ATP remaining signifies higher kinase activity and lower inhibition.

Step-by-Step Methodology:

- Compound Preparation: Prepare a 10 mM stock solution of the test indazole derivative in 100% DMSO. Create a series of dilutions (e.g., 10-point, 3-fold serial dilution) in assay buffer.
- Reaction Setup: In a 384-well plate, add 5 µL of the kinase solution, 2.5 µL of the substrate/ATP mixture, and 2.5 µL of the diluted test compound. Include "no enzyme" controls (for background) and "vehicle" controls (DMSO only, for 0% inhibition).
- Incubation: Incubate the plate at room temperature for 60 minutes.
- Detection: Add 10 µL of a commercial luminescent ATP detection reagent (e.g., Kinase-Glo®) to each well. This reagent lyses the cells (if a cell-based assay) and contains luciferase/luciferin to generate a light signal proportional to the amount of ATP present.

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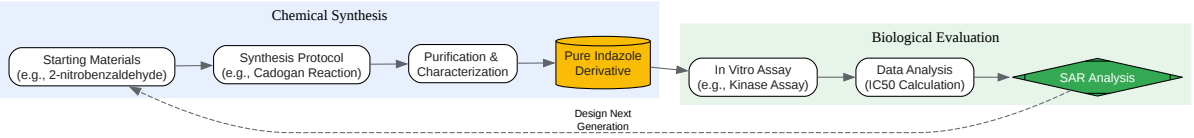
- Measurement: Incubate for another 10 minutes at room temperature to stabilize the signal. Measure the luminescence using a plate reader.

- Data Analysis: Convert the raw luminescence data to percent inhibition relative to the controls. Plot percent inhibition against the logarithm of the compound concentration and fit the data to a four-parameter dose-response curve to determine the IC50 value.



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Caption: A typical workflow for SAR studies, from synthesis to biological testing.

V. Conclusion and Future Perspectives

The indazole scaffold is a cornerstone of modern medicinal chemistry, demonstrating remarkable versatility across a spectrum of high-value biological targets. The SAR principles discussed herein—from hinge-binding C3 substituents in kinase inhibitors to the crucial C7-carboxamide in PARP inhibitors and the efficacy-tuning C3 side chains in cannabinoid modulators—illustrate a common theme: targeted, rational modification of the indazole core allows for the fine-tuning of potency, selectivity, and pharmacokinetic properties.

Future efforts will likely focus on developing indazole derivatives with even greater isoform selectivity, exploring novel biological targets, and leveraging computational chemistry to predict binding affinities and guide synthetic efforts more efficiently.[3][11] The continued exploration of this privileged scaffold promises to yield new and improved therapies for a range of human diseases.

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